

# loversol hydrolysate-1 CAS number and molecular formula

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## Compound of Interest

Compound Name: *loversol hydrolysate-1*

Cat. No.: *B033358*

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## An In-depth Technical Guide to loversol Hydrolysate-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **loversol hydrolysate-1**, a known impurity and degradation product of the non-ionic, iodinated contrast agent, loversol. This document details its chemical identity, formation pathway, and analytical methodologies for its detection and quantification, aimed at supporting research, quality control, and drug development activities in the pharmaceutical industry.

### Core Compound Identification

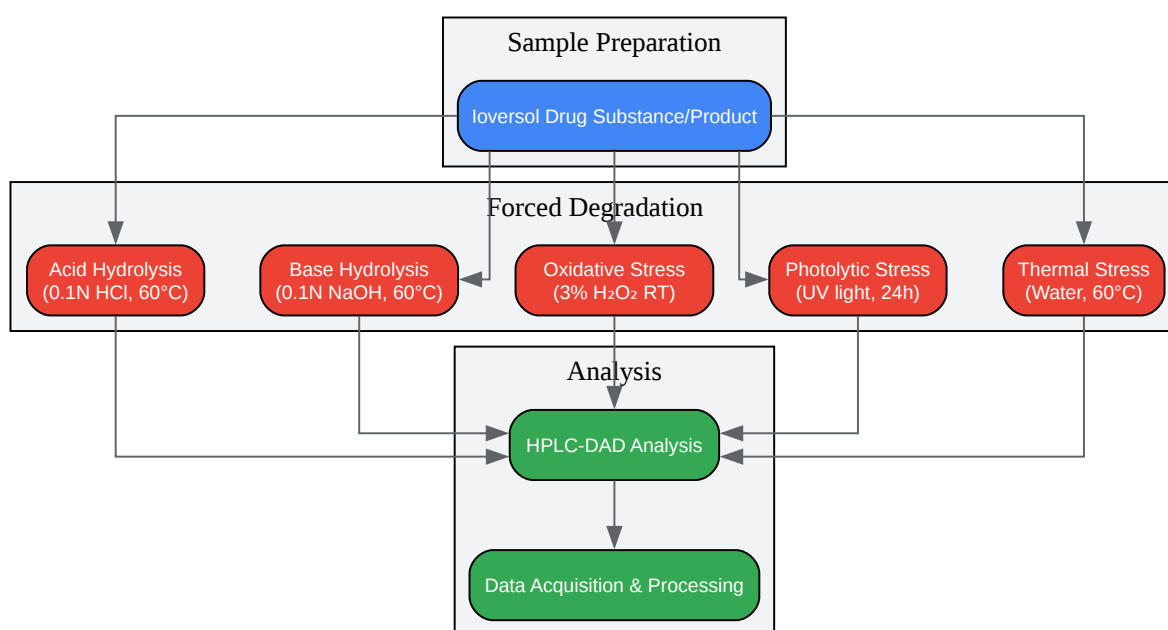
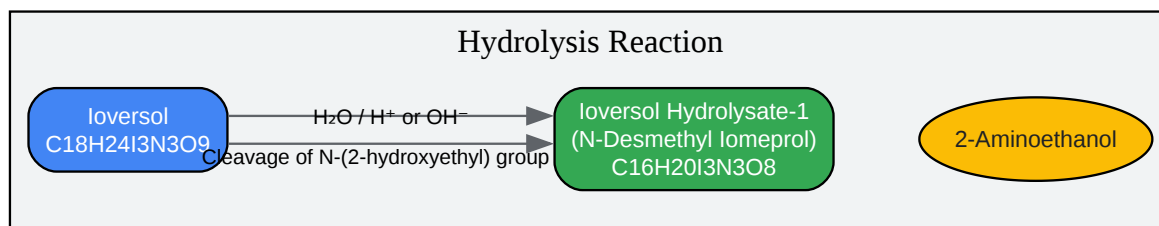
**loversol hydrolysate-1**, a key related substance of loversol, is identified by the following chemical descriptors.

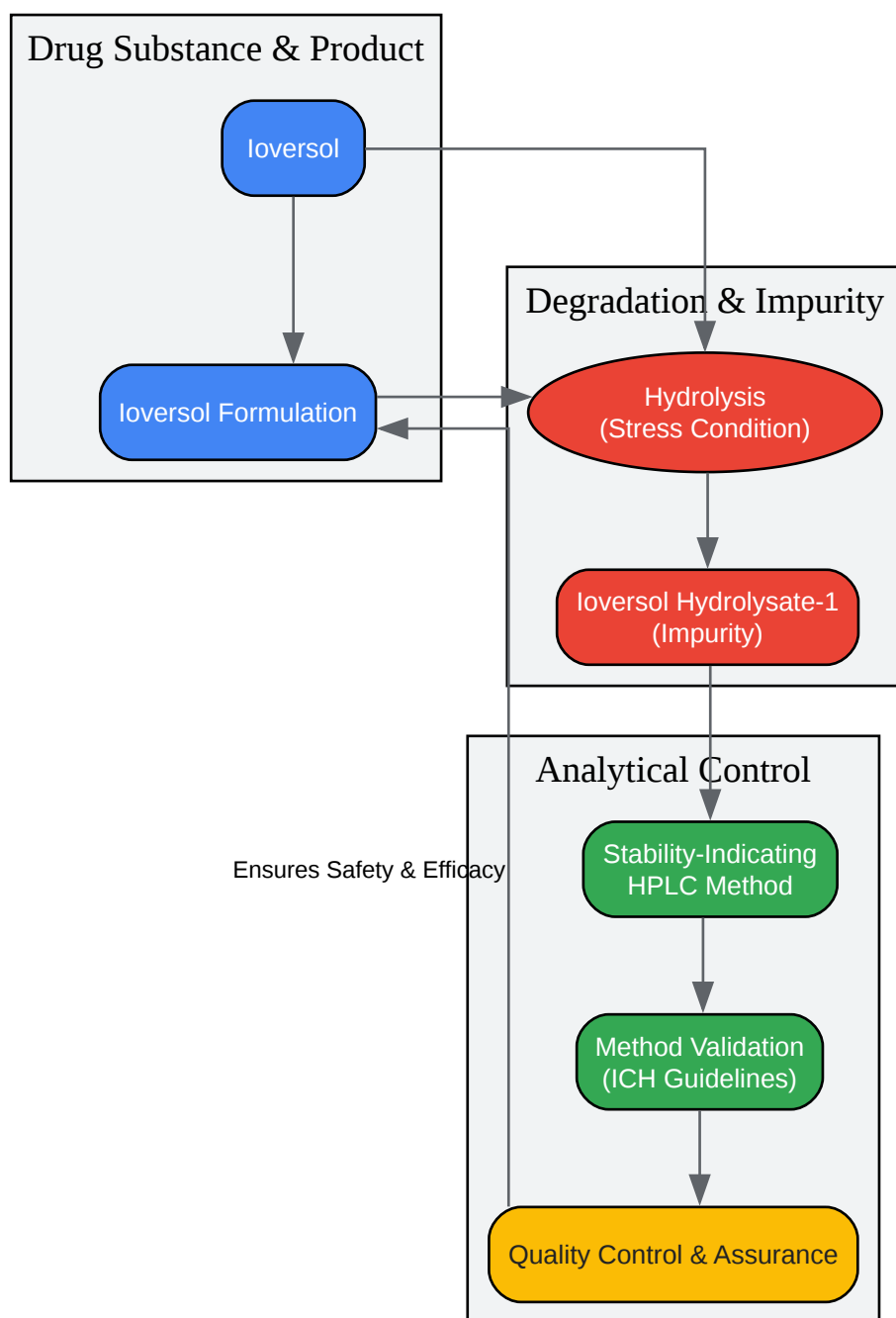
Parameter	Value	Reference
Chemical Name	N,N'-Bis(2,3-dihydroxypropyl)-5-(2-hydroxyacetamido)-2,4,6-triiodoisophthalamide	[1]
Synonyms	loversol hydrolysate-1, loversol N-1, N-Desmethyl lomeprol	[1][2]
CAS Number	77868-40-7	[1]
Molecular Formula	C16H20I3N3O8	[1]
Molecular Weight	763.06 g/mol	[1]

## Formation via Hydrolysis: A Degradation Pathway of loversol

**loversol hydrolysate-1** is formed through the hydrolysis of the N-(2-hydroxyethyl)acetamide side chain of the loversol molecule. This degradation can occur under certain conditions, such as during synthesis, formulation, or storage, particularly under acidic or basic stress. The hydrolysis results in the cleavage of the C-N bond of the tertiary amide, leading to the removal of the N-(2-hydroxyethyl) group.

A patented method for the synthesis of loversol describes a "selective hydrolysis" step to remove an O-alkyl isomer impurity. In this process, the impurity is hydrolyzed to a compound referred to as "Compound C," which is N,N'-bis(2,3-dihydroxypropyl)-5-glycolamido-2,4,6-triiodoisophthalamide, the same chemical entity as **loversol hydrolysate-1**. This indicates that hydrolysis is a recognized pathway for the formation of this impurity during the manufacturing process of loversol.[3]





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## References

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